

Application Notes and Protocols for 2,6-Dichloro-1,4-benzoquinone

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Compound of Interest

Compound Name: 2,6-Dichloro-1,4-benzoquinone

Cat. No.: B104592

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and use of **2,6-Dichloro-1,4-benzoquinone** (DCBQ), a highly toxic and carcinogenic compound often found as a disinfection by-product in drinking water.^{[1][2][3]} Adherence to these protocols is critical to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,6-Dichloro-1,4-benzoquinone** is presented in the table below.

Property	Value	Reference
CAS Number	697-91-6	[4]
Molecular Formula	C ₆ H ₂ Cl ₂ O ₂	[1]
Appearance	White to Amber or yellow crystalline powder	[1][3]
Melting Point	122-124 °C	[5]
Solubility	Insoluble in water; Soluble in methanol (almost transparent)	[1][3]
Storage Temperature	Refrigerate (0-5 °C)	[4]

Safety and Hazard Information

2,6-Dichloro-1,4-benzoquinone is classified as a hazardous substance. The following table summarizes its hazard classifications.

Hazard Classification	Category	GHS Codes
Acute Toxicity, Oral	Category 3	H301
Acute Toxicity, Inhalation	Category 3	H331
Skin Corrosion/Irritation	Category 1B / 2	H314 / H315
Serious Eye Damage/Irritation	Category 1 / 2A	H318 / H319
Skin Sensitization	Category 1	H317
Germ Cell Mutagenicity	Category 2	H341
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335
Acute Aquatic Hazard	Category 1	H400
Chronic Aquatic Hazard	Category 1	H410

Source: Sigma-Aldrich, AccuStandard.[\[4\]](#)

Emergency First Aid Procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap. Seek medical attention if irritation develops or persists.[\[1\]\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]\[4\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Experimental Protocols

General Handling and Storage Protocol

This protocol outlines the necessary precautions for handling and storing **2,6-Dichloro-1,4-benzoquinone** in a laboratory setting.

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Eye/Face Protection: Use chemical safety goggles and a face shield.[1]
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing if there is a risk of significant exposure.
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if working outside a fume hood or if dust is generated.[4]

Engineering Controls:

- All work with **2,6-Dichloro-1,4-benzoquinone** should be conducted in a well-ventilated chemical fume hood.[6]
- An eyewash station and safety shower must be readily accessible.[4]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][4]
- Keep refrigerated at 0-5 °C.[4]
- Protect from light and moisture.[6] The substance is light and moisture sensitive.
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, strong acids, strong bases, and water.[6]

- Store in a locked cabinet or other secure area accessible only to authorized personnel.[[1](#)][[6](#)]

Handling Procedures:

- Before handling, ensure all necessary PPE is worn and engineering controls are in place.
- Avoid generating dust.[[6](#)]
- Weigh the required amount of the compound in a chemical fume hood.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.[[1](#)]
- Take off contaminated clothing and wash it before reuse.[[1](#)]

Waste Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated materials should be treated as hazardous waste.

Protocol for Preparation of a Stock Solution

This protocol provides a general method for preparing a stock solution of **2,6-Dichloro-1,4-benzoquinone** in an appropriate solvent.

Materials:

- **2,6-Dichloro-1,4-benzoquinone** powder
- Anhydrous solvent (e.g., acetonitrile, methanol)
- Volumetric flask
- Spatula
- Analytical balance

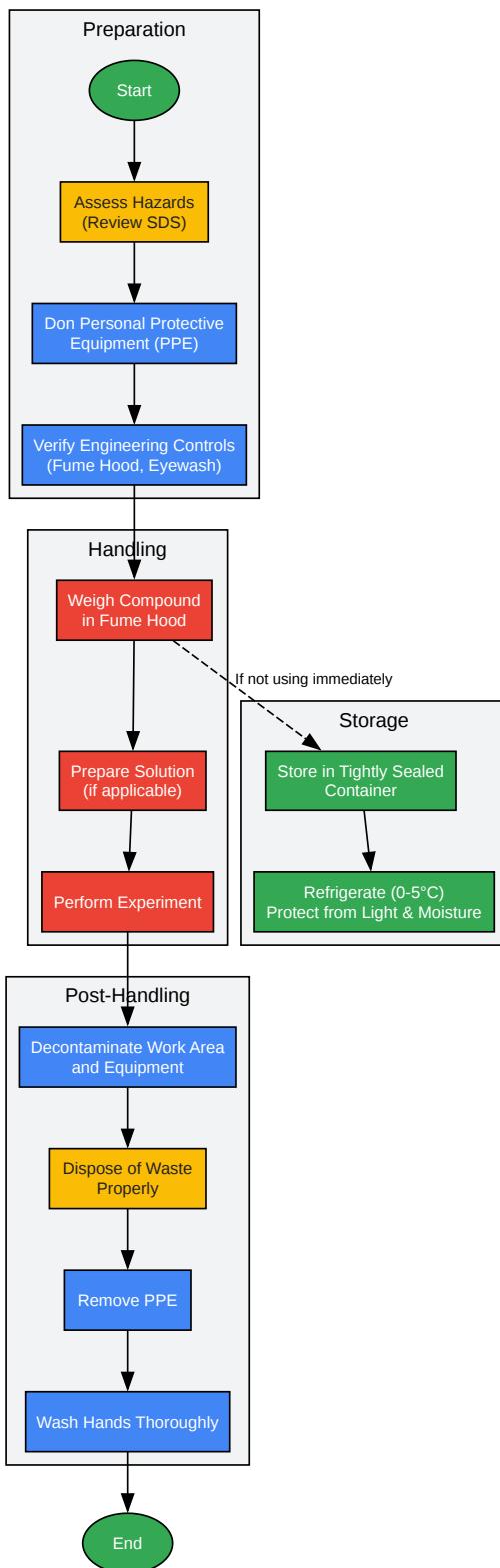
- Pipettes

Procedure:

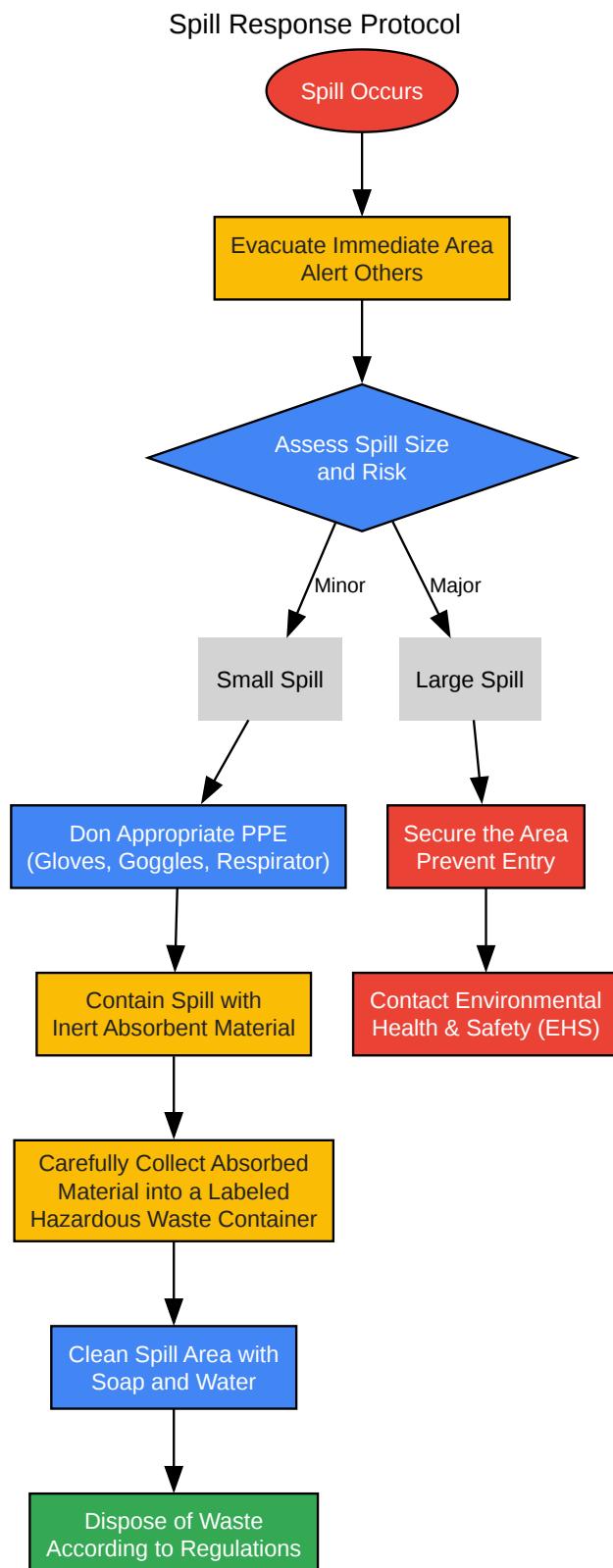
- Under a chemical fume hood, carefully weigh the desired amount of **2,6-Dichloro-1,4-benzoquinone** using an analytical balance.
- Transfer the weighed powder to a clean, dry volumetric flask of the appropriate size.
- Add a small amount of the chosen anhydrous solvent to the flask to dissolve the powder.
- Gently swirl the flask to ensure complete dissolution. Sonication may be used if necessary, but avoid heating.
- Once the solid is completely dissolved, add the solvent to the flask up to the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask clearly with the chemical name, concentration, solvent, date of preparation, and your initials.
- Store the stock solution in a tightly sealed container in the refrigerator, protected from light.

Visualizations

Workflow for Safe Handling and Storage

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Caption: Workflow for the safe handling and storage of **2,6-Dichloro-1,4-benzoquinone**.



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